

Application Notes and Protocols for BAPTA in Live Cell Imaging

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Compound of Interest

Compound Name: Baeta

Cat. No.: B1667705

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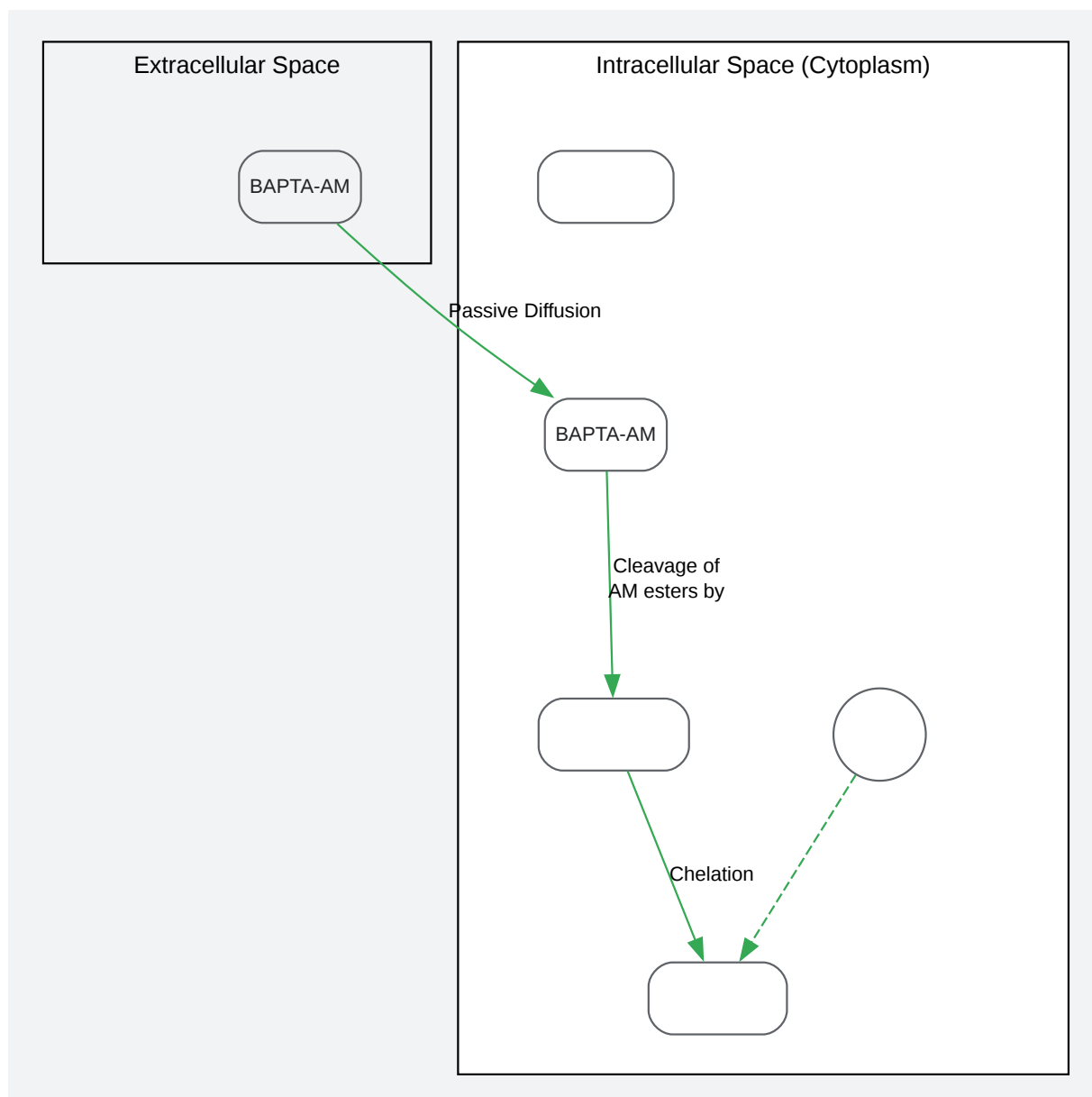
Introduction to BAPTA: A Powerful Tool for Probing Intracellular Calcium Signaling

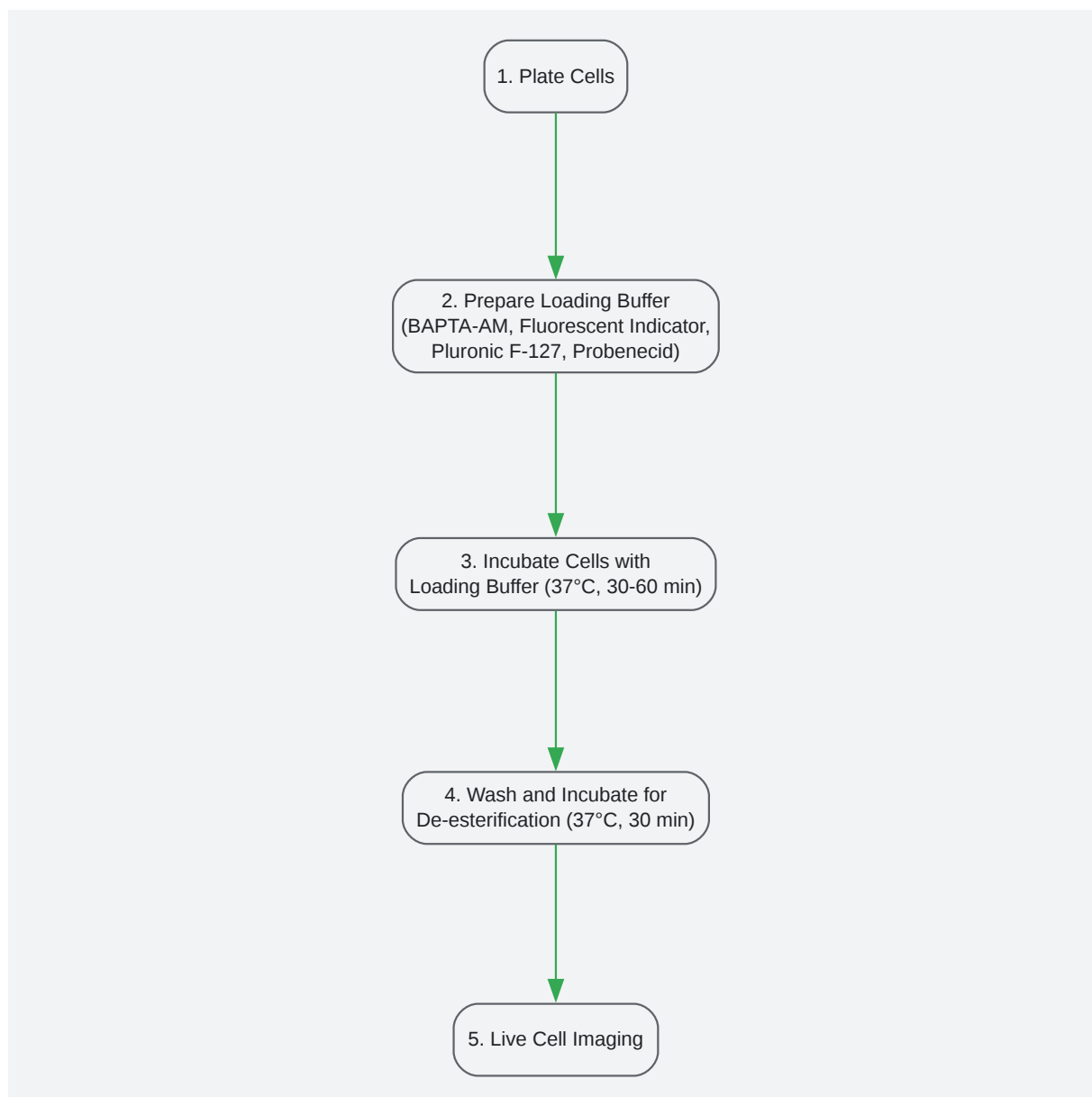
1,2-bis(o-aminophenoxy)ethane-N,N,N',N'-tetraacetic acid, commonly known as BAPTA, is a highly selective calcium chelator that has become an indispensable tool for investigating the intricate roles of calcium (Ca^{2+}) in a vast array of cellular processes.^{[1][2]} Its high affinity and rapid binding kinetics make it superior to other chelators like EGTA for studying fast cellular events.^{[1][3][4]} BAPTA's ability to bind Ca^{2+} is significantly less sensitive to pH changes within the physiological range, and it demonstrates a remarkable selectivity for Ca^{2+} over other divalent cations such as magnesium (Mg^{2+}), which is crucial for its utility in biological systems.^{[1][2]}

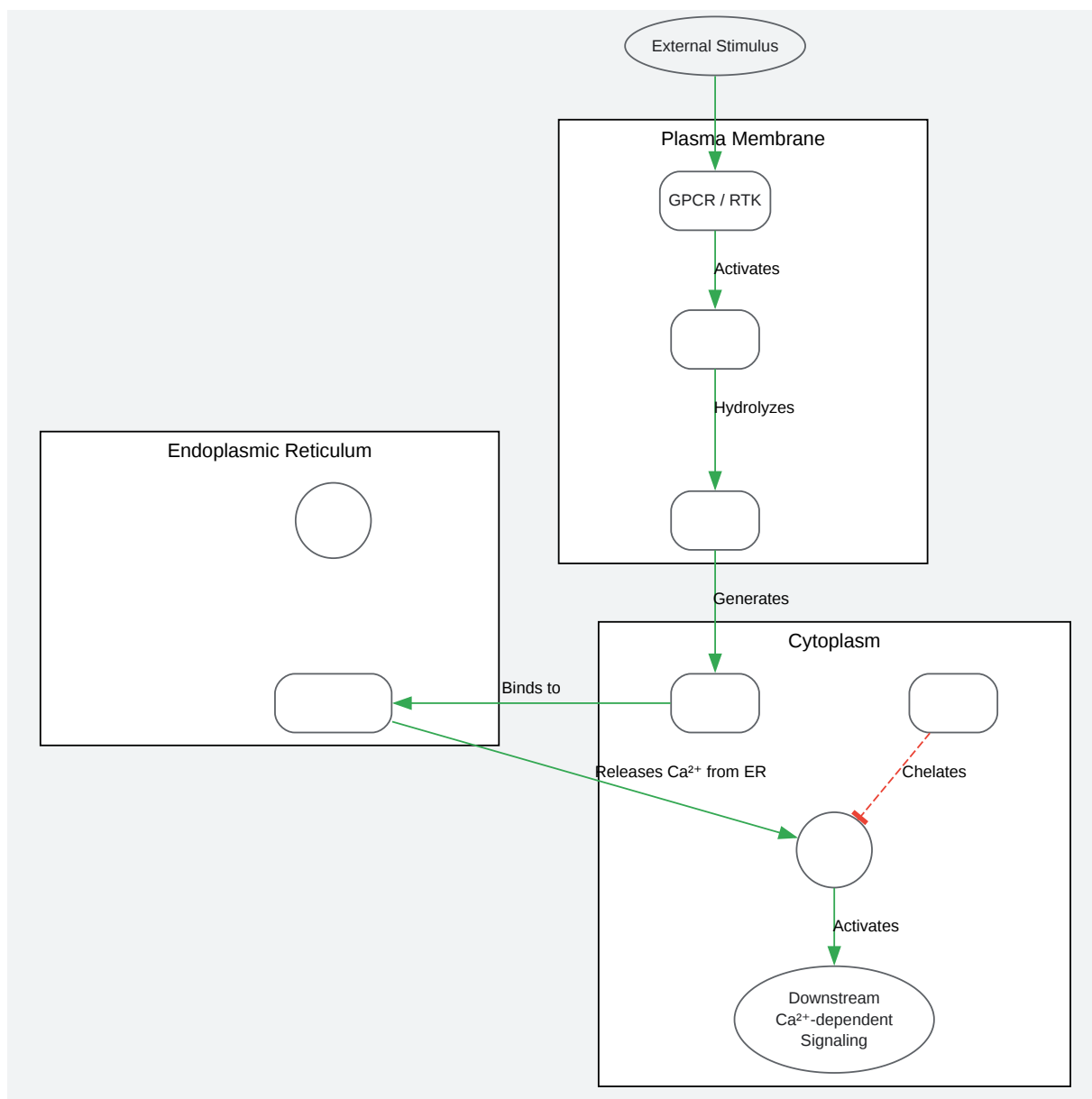
The acetoxymethyl (AM) ester form, BAPTA-AM, is a cell-permeant derivative that can be readily loaded into live cells.^{[5][6]} Once inside the cell, ubiquitous intracellular esterases cleave the AM groups, trapping the active, membrane-impermeant BAPTA molecule within the cytoplasm.^{[5][6][7]} This allows researchers to effectively buffer or "clamp" intracellular Ca^{2+} concentrations, thereby enabling the study of Ca^{2+} -dependent signaling pathways involved in processes such as neurotransmission, muscle contraction, apoptosis, and gene expression.^{[1][6]}

Mechanism of Action

The utility of BAPTA-AM in live cell imaging stems from its two-step activation process. Initially, the lipophilic AM esters facilitate its passive diffusion across the plasma membrane. Once in the cytoplasm, intracellular esterases hydrolyze these ester groups, converting BAPTA-AM into its active, hydrophilic form, BAPTA. This charged form is retained within the cell, where it acts as a high-affinity buffer for free cytosolic Ca^{2+} .^{[6][7]}







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